

Safety data sheet and handling precautions for (4-Bromothiazol-2-YL)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-Bromothiazol-2-YL)methanol

Cat. No.: B1337912

[Get Quote](#)

Technical Guide: Safety and Handling of (4-Bromothiazol-2-YL)methanol

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as an in-depth technical guide based on publicly available data. A complete and certified Safety Data Sheet (SDS) for **(4-Bromothiazol-2-YL)methanol** (CAS No. 204513-31-5) was not directly available. Researchers should always consult the specific SDS provided by the supplier before handling this chemical and adhere to all institutional and governmental safety protocols. The experimental protocols outlined are generalized best practices and should be adapted to specific laboratory conditions and experimental designs.

Chemical Identification and Properties

(4-Bromothiazol-2-YL)methanol is a brominated heterocyclic compound often used as a building block in organic synthesis, particularly in the development of pharmaceutical and agrochemical agents. Its chemical structure incorporates a thiazole ring, a reactive bromine atom, and a hydroxymethyl group, making it a versatile intermediate.

Table 1: Physicochemical Properties of **(4-Bromothiazol-2-YL)methanol**

Property	Value	Source
CAS Number	204513-31-5	[1]
Molecular Formula	C4H4BrNOS	[1]
Molecular Weight	194.05 g/mol	[1]
Boiling Point	277.6 ± 20.0 °C (Predicted)	[1]
Density	1.899 ± 0.06 g/cm ³ (Predicted)	[1]
pKa	12.74 ± 0.10 (Predicted)	[1]
Storage Temperature	2-8°C, under inert gas (Nitrogen or Argon)	[1][2]

Hazard Identification and Safety Precautions

(4-Bromothiazol-2-YL)methanol is classified as a hazardous substance. The available data indicates that it can cause harm if swallowed, and may lead to skin, eye, and respiratory irritation.[3]

Table 2: GHS Hazard and Precautionary Statements

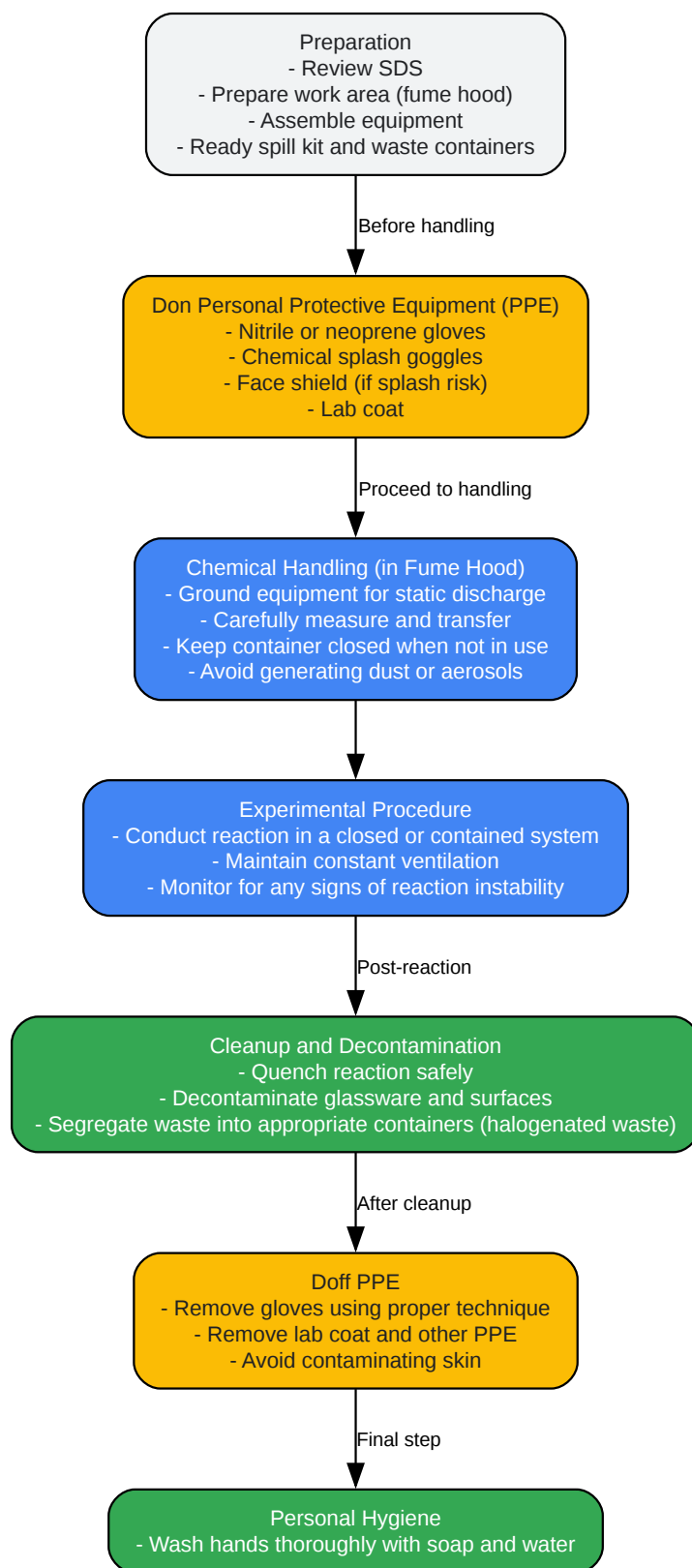
Category	Code	Statement	Source
Hazard	H302	Harmful if swallowed.	[3]
	H315	Causes skin irritation.	
	H319	Causes serious eye irritation.	
	H335	May cause respiratory irritation.	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[3] [4]
	P264	Wash skin thoroughly after handling.	
	P270	Do not eat, drink or smoke when using this product.	
	P271	Use only outdoors or in a well-ventilated area.	
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	
	P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.	
	P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[4]

P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[4]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4]
P332+P313	If skin irritation occurs: Get medical advice/attention.	[4]
P337+P313	If eye irritation persists: Get medical advice/attention.	[4]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.	[4]
P405	Store locked up.	[4]
P501	Dispose of contents/container to an approved waste disposal plant.	[4]

Toxicological Data: Specific quantitative toxicological data, such as LD50 or LC50 values for **(4-Bromothiazol-2-yl)methanol**, are not readily available in the public domain.[4] Symptoms related to exposure to similar brominated heterocyclic compounds may include inflammation of the skin (itching, scaling, reddening, blistering) and severe eye irritation.[4] Inhalation may cause respiratory tract irritation.[4]

Experimental Protocols: Safe Handling and Storage

Given the hazardous nature of **(4-Bromothiazol-2-YL)methanol**, strict adherence to safety protocols is mandatory. The following is a generalized workflow for handling this compound in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the safe handling of **(4-Bromothiazol-2-yl)methanol**.

Storage: Store **(4-Bromothiazol-2-YL)methanol** in a tightly sealed, appropriate container in a cool, dry, and well-ventilated area.[5] It should be stored under an inert atmosphere (e.g., nitrogen or argon) at temperatures between 2-8°C.[1] Keep away from incompatible materials such as strong oxidizing agents, and sources of ignition.[3][4]

Spill Management: In case of a spill, evacuate the area.[6] Wear appropriate personal protective equipment, including respiratory protection.[6] Prevent the spill from entering drains or waterways.[4] Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[4][6]

First Aid Measures

The following are general first-aid recommendations. Always seek immediate medical attention after any exposure.

Table 3: First Aid Procedures

Exposure Route	Procedure	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.	[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[4]

Fire-Fighting and Disposal Measures

Fire-Fighting: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[4] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4] During a fire, irritating and toxic gases such as carbon oxides, nitrogen oxides, sulfur oxides, and hydrogen bromide may be generated.[4]

Disposal: Dispose of **(4-Bromothiazol-2-yl)methanol** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[4] This

material should be treated as hazardous waste. Do not allow it to enter drains or the environment.[4]

Biological Activity and Signaling Pathways

There is no publicly available information regarding the specific biological activity or signaling pathways associated with **(4-Bromothiazol-2-YL)methanol**. Its utility in drug development and agrochemical research suggests it is a precursor to biologically active molecules.[7] Further research is required to elucidate its specific molecular targets and mechanisms of action.

No specific signaling pathway data is publicly available for (4-Bromothiazol-2-YL)methanol.

[Click to download full resolution via product page](#)

Caption: Status of available signaling pathway information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (4-BROMO-THIAZOL-2-YL)-METHANOL Eight Chongqing Chemdad Co. , Ltd [chemdad.com]
- 2. 204513-31-5[(4-Bromothiazol-2-yl)methanol]BLD Pharm [bldpharm.com]
- 3. aksci.com [aksci.com]
- 4. aksci.com [aksci.com]
- 5. benchchem.com [benchchem.com]
- 6. ipo.rutgers.edu [ipo.rutgers.edu]
- 7. ehs.providence.edu [ehs.providence.edu]
- To cite this document: BenchChem. [Safety data sheet and handling precautions for (4-Bromothiazol-2-YL)methanol]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1337912#safety-data-sheet-and-handling-precautions-for-4-bromothiazol-2-yl-methanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com